

# Application Notes: Palladium-Catalyzed Cross-Coupling of 2-Bromo-1H-indole-3-acetonitrile

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## Compound of Interest

Compound Name: *1H-Indole-3-acetonitrile, 2-bromo-*

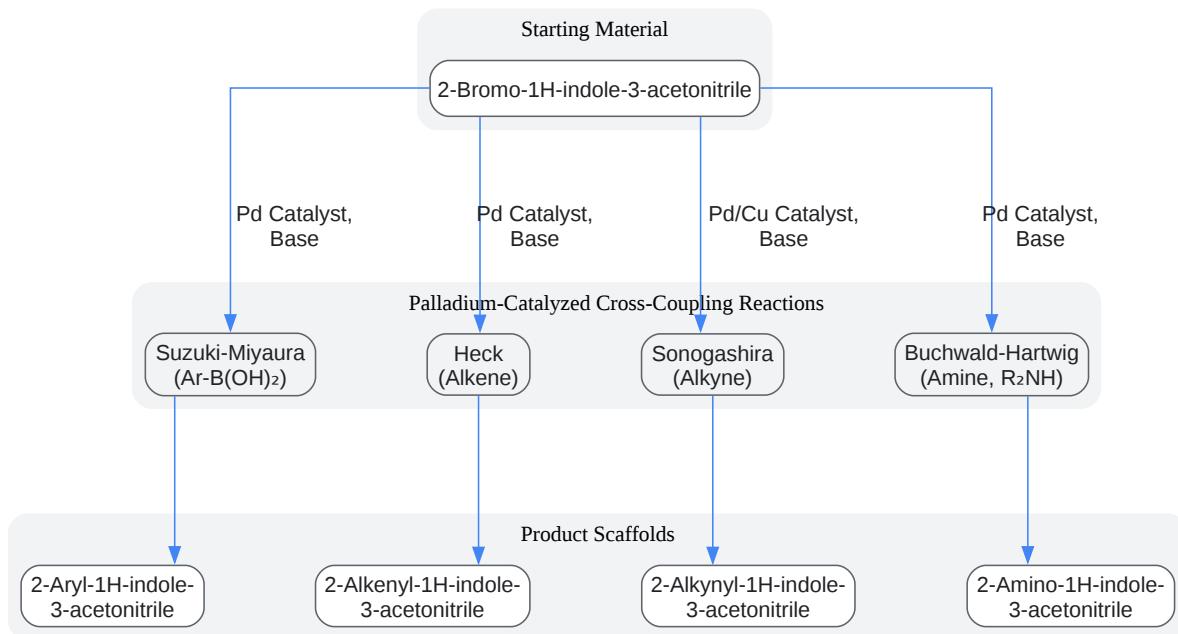
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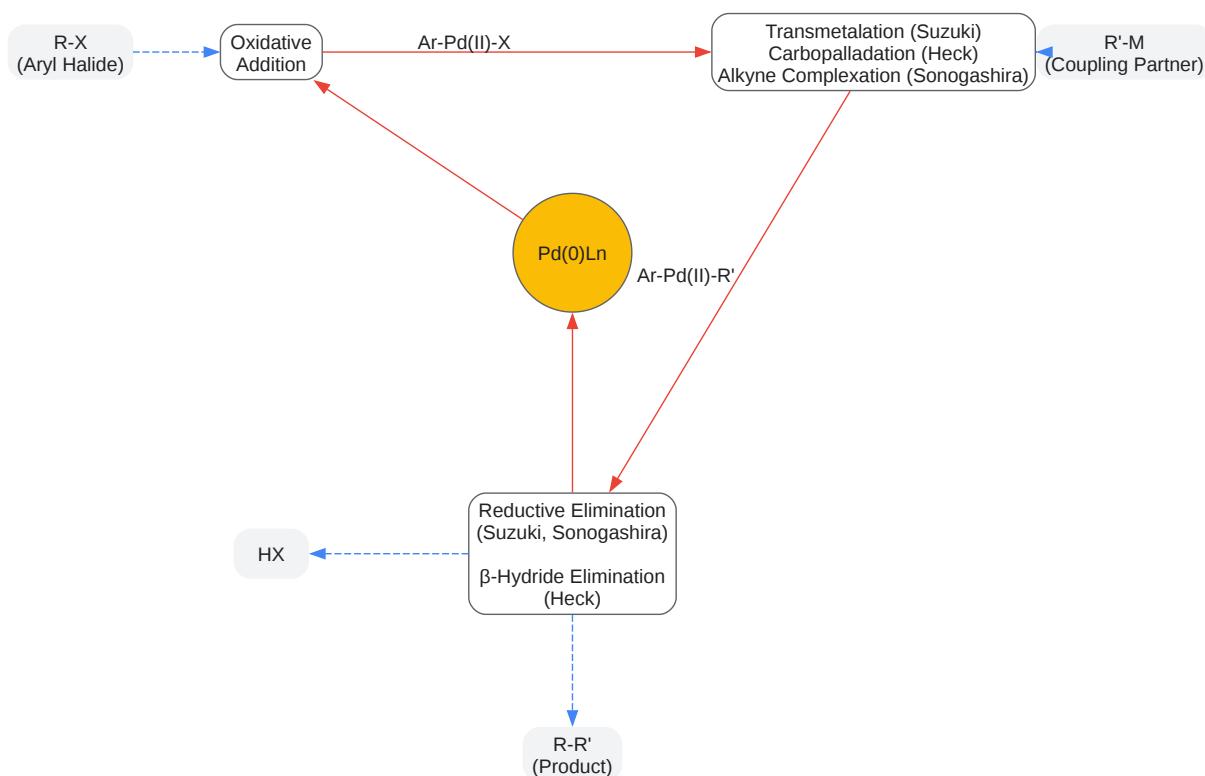
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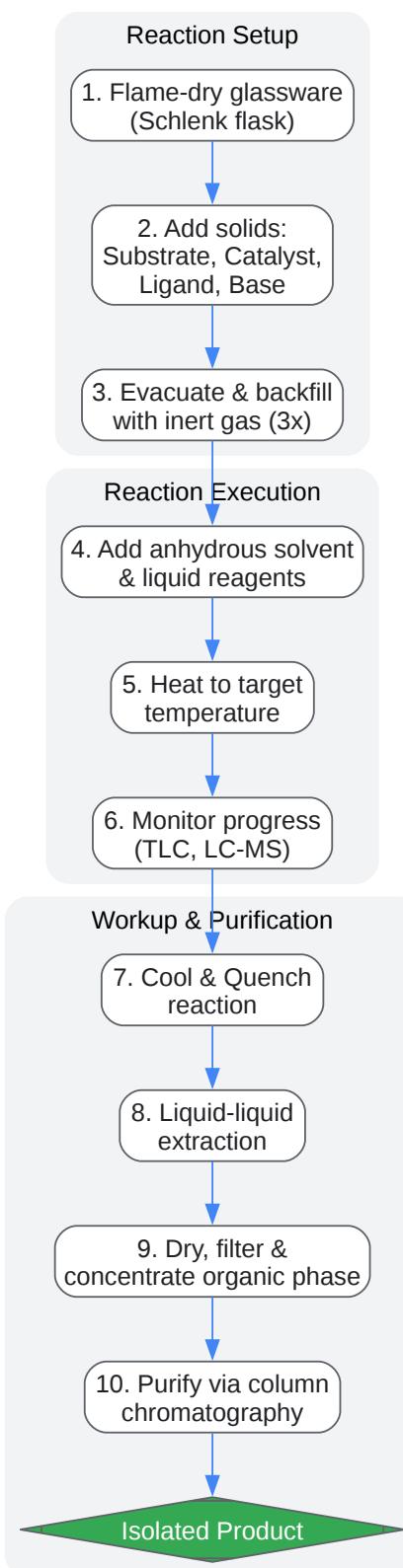
## Introduction

The indole nucleus is a cornerstone in medicinal chemistry, appearing in a vast array of natural products and pharmaceutical agents.<sup>[1][2]</sup> The functionalization of the indole scaffold is crucial for the development of new therapeutic candidates. Specifically, the introduction of substituents at the C2-position of an indole ring can significantly modulate biological activity. Palladium-catalyzed cross-coupling reactions offer a powerful and versatile strategy for forming carbon-carbon (C-C) and carbon-nitrogen (C-N) bonds, enabling the synthesis of complex, highly substituted indole libraries.<sup>[3][4]</sup>

This document provides detailed application notes and generalized protocols for the palladium-catalyzed cross-coupling of 2-bromo-1H-indole-3-acetonitrile. While specific literature on this exact substrate is limited, the protocols described herein are adapted from well-established procedures for the cross-coupling of 2-bromoindoles and other aryl bromides. These methods, including Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination reactions, provide a robust framework for researchers to synthesize a diverse range of 2-substituted-1H-indole-3-acetonitrile derivatives.





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## References

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